

Essential Safety and Operational Guide for 1-Cyclohexyl-1H-tetrazole-5-thiol

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Compound of Interest

Compound Name: 1-Cyclohexyl-1H-tetrazole-5-thiol

Cat. No.: B1348868

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For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety protocols and logistical plans for the handling and disposal of **1-Cyclohexyl-1H-tetrazole-5-thiol**. Adherence to these procedures is essential for ensuring a safe laboratory environment. The information presented is based on the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals and supplemented with data from Safety Data Sheets (SDS) of structurally related compounds due to the absence of a specific SDS for this chemical.

Chemical and Physical Properties

A summary of the known quantitative data for **1-Cyclohexyl-1H-tetrazole-5-thiol** is provided below. It is important to note that comprehensive physical and chemical properties for this specific compound are not readily available; therefore, caution should be exercised by treating it as a potentially hazardous substance.

Property	Value	Reference
CAS Number	49847-44-1	[1][2][3][4]
Molecular Formula	C ₇ H ₁₂ N ₄ S	[1][3]
Molecular Weight	184.26 g/mol	[1]
GHS Hazard Classifications	Skin Irritant (Category 2), Eye Irritant (Category 2A), Specific Target Organ Toxicity - Single Exposure (Category 3, Respiratory tract irritation)	[1]

Hazard Identification and Personal Protective Equipment (PPE)

Warning: Based on its GHS classification, **1-Cyclohexyl-1H-tetrazole-5-thiol** is known to cause skin and serious eye irritation, and may cause respiratory irritation.[1] Some related tetrazole compounds are also classified as flammable solids.[5][6]

The following table outlines the minimum personal protective equipment required when handling this compound.

Protection Type	Recommended Equipment
Eye and Face Protection	Chemical safety goggles or safety glasses with side shields.[5][7] A face shield should be worn if there is a risk of splashing.[5]
Skin Protection	Chemical-resistant gloves (e.g., nitrile). Gloves must be inspected before use and removed using the proper technique to avoid skin contact. [5] A lab coat or chemical-resistant suit is required.[5]
Respiratory Protection	For nuisance exposures, a P95 (US) or P1 (EU EN 143) particle respirator is recommended. For higher-level protection, use a type OV/AG/P99 (US) or ABEK-P2 (EU EN 143) respirator cartridges.[5]

Operational and Disposal Plans

A systematic approach to handling and disposal is crucial for safety. The following step-by-step guidance outlines the operational workflow.

Step 1: Pre-Handling Procedures

- Risk Assessment: Before beginning any work, conduct a thorough risk assessment for the planned experiment.
- Information Review: Review this safety guide and any available safety information.
- Engineering Controls: Ensure a calibrated chemical fume hood is available and functioning correctly.[5] An eyewash station and safety shower must be accessible and unobstructed.[7]
- PPE Inspection: Inspect all PPE for damage before use.

Step 2: Handling the Chemical

- Work Area: Conduct all manipulations of the solid compound, including weighing and transferring, within a chemical fume hood to minimize dust and vapor inhalation.[5]

- Avoiding Contamination: Use spark-proof tools and avoid creating dust.[5] Keep the container tightly closed when not in use.[6]
- Personal Hygiene: Wash hands thoroughly after handling and before leaving the laboratory. [5]

Step 3: Emergency Response

- In Case of Skin Contact: Immediately wash the affected area with soap and plenty of water. [5] Remove contaminated clothing and seek medical attention if irritation develops.
- In Case of Eye Contact: Rinse cautiously with water for at least 15 minutes, removing contact lenses if present and easy to do.[5] Seek immediate medical attention.
- In Case of Inhalation: Move the individual to fresh air. If breathing is difficult, provide artificial respiration.[5] Seek medical attention.
- In Case of a Spill: Evacuate the area. For small spills, and if it is safe to do so, use an absorbent, non-combustible material to clean up the spill. Place the waste in a sealed container for disposal.[5] Do not let the product enter drains.[5]

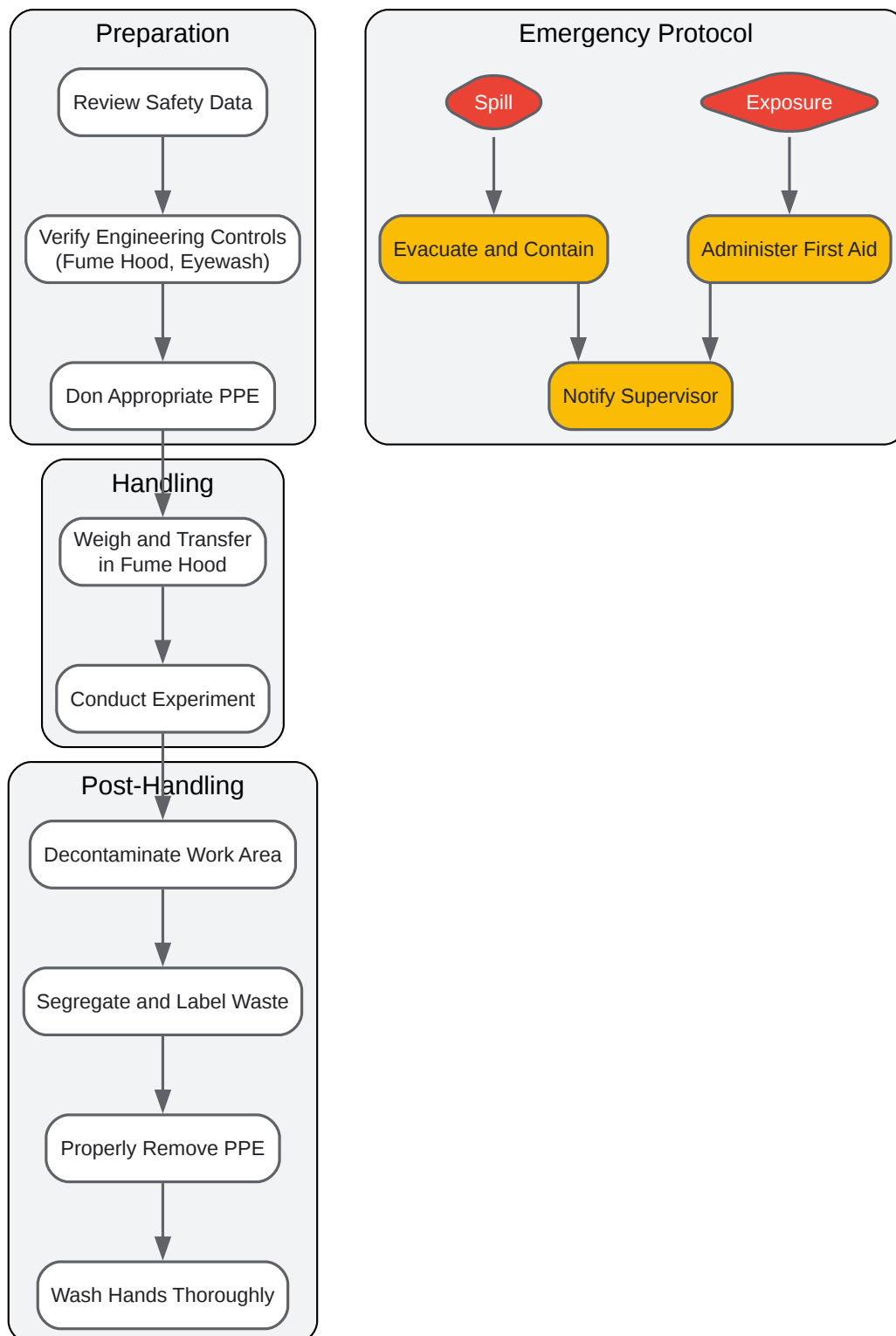
Step 4: Storage and Disposal

- Storage: Store in a cool, dry, well-ventilated area away from heat, sparks, and open flames. [6] Some similar compounds recommend storage at 2-8°C.[5]
- Disposal: Dispose of surplus and non-recyclable solutions through a licensed disposal company.[5][6] All contaminated materials, including empty containers and PPE, must be disposed of as hazardous waste in accordance with local, state, and federal regulations.

Safe Handling Workflow

The following diagram illustrates the logical flow for safely handling **1-Cyclohexyl-1H-tetrazole-5-thiol**.

Safe Handling Workflow for 1-Cyclohexyl-1H-tetrazole-5-thiol



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